

Abemaciclib Impurity 1 CAS number and molecular formula

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Compound of Interest

Compound Name: Abemaciclib Impurity 1

Cat. No.: B15553065

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Abemaciclib Impurity 1: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Abemaciclib Impurity 1**, a key intermediate in the synthesis of the cyclin-dependent kinase 4 and 6 (CDK4/6) inhibitor, Abemaciclib. This document outlines its chemical identity, physical properties, and detailed experimental protocols for its synthesis and analysis.

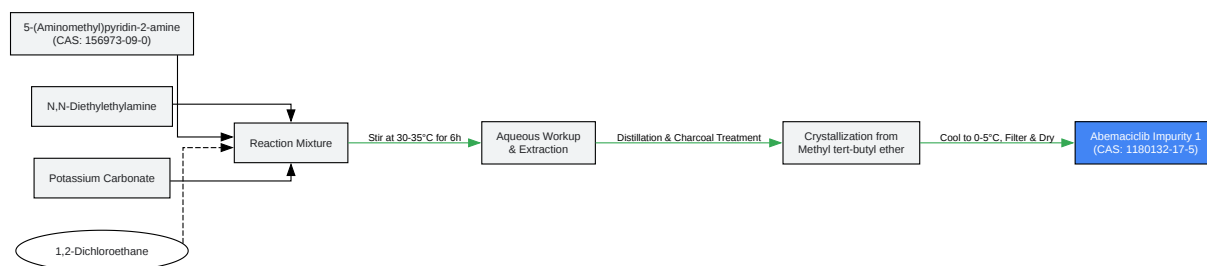
Core Data Summary

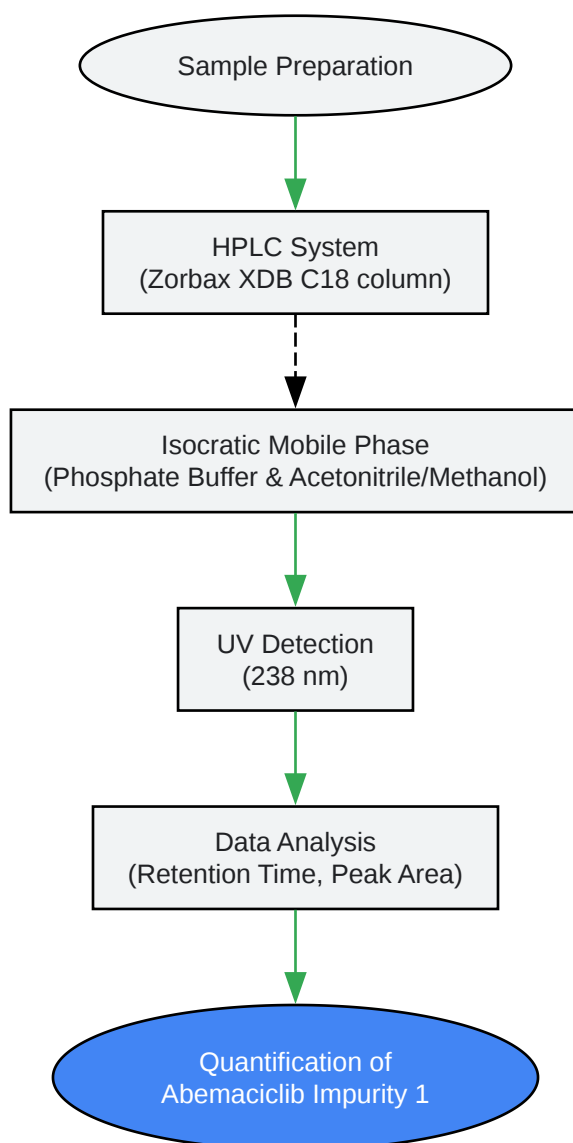
Abemaciclib Impurity 1, chemically known as 5-((4-Ethylpiperazin-1-yl)methyl)pyridin-2-amine, is a critical starting material in the manufacturing process of Abemaciclib. A summary of its key quantitative data is presented below.

| Parameter | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 1180132-17-5 | [1] |
| Molecular Formula | C ₁₂ H ₂₀ N ₄ | [1] |
| Molecular Weight | 220.31 g/mol | [2] |
| Appearance | White to off-white powder | [3] |
| Purity (by HPLC) | ≥99.0% | [3] |
| Boiling Point | 362.4±37.0 °C at 760 mmHg | [3] |
| Density | 1.1±0.1 g/cm ³ | [3] |
| Flash Point | 173.0±26.5 °C | [3] |

Synthesis of Abemaciclib Impurity 1

The synthesis of **Abemaciclib Impurity 1** is a crucial step in the overall synthesis of Abemaciclib. A representative synthetic scheme is depicted below.





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